

How to prevent L-Tyrosine disodium salt from crashing out of solution

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Compound of Interest

Compound Name: *L-Tyrosine disodium salt*

Cat. No.: *B1418645*

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Technical Support Center: L-Tyrosine Disodium Salt in Solution

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in preventing **L-Tyrosine disodium salt** from precipitating out of solution during their experiments.

Frequently Asked Questions (FAQs)

Q1: Why is **L-Tyrosine disodium salt** used instead of L-Tyrosine in aqueous solutions?

L-Tyrosine has very low solubility in water at a neutral pH, typically around 0.45 mg/mL.[1][2] In contrast, **L-Tyrosine disodium salt** exhibits significantly higher solubility, approximately 100 mg/mL in water, making it more suitable for preparing concentrated stock solutions for applications like cell culture media.[3] The salt form enhances the interaction with water molecules, facilitating dissolution.[4]

Q2: What are the primary factors that cause **L-Tyrosine disodium salt** to crash out of solution?

Several factors can lead to the precipitation of **L-Tyrosine disodium salt**:

- **pH Reduction:** **L-Tyrosine disodium salt** is the salt of a weak acid and is most stable in alkaline conditions (pH 10.5-12.0).[5][6] If the pH of the solution drops, the disodium salt can

convert back to the less soluble free L-Tyrosine form, leading to precipitation.

- **High Concentrations:** While significantly more soluble than L-Tyrosine, at very high concentrations (e.g., above 1 g/L in complex media), the disodium salt can still precipitate.^[7] This can be exacerbated by the presence of other salts and amino acids, which can lead to co-precipitation.^[7]
- **Temperature Fluctuations:** A decrease in temperature can reduce the solubility of **L-Tyrosine disodium salt**, potentially causing it to crash out of solution, especially if the solution is near its saturation point.
- **Improper Storage:** **L-Tyrosine disodium salt** is hygroscopic and should be stored in a dry, light-protected environment.^{[4][8]} Absorption of moisture can affect its stability. Aqueous solutions are not recommended for long-term storage; it is best to prepare them fresh.^[9]

Q3: What is the optimal pH range for maintaining **L-Tyrosine disodium salt** in solution?

The optimal pH for maintaining **L-Tyrosine disodium salt** in solution is in the alkaline range, typically between 10.5 and 12.0.^{[5][6]} In this range, the phenolic hydroxyl and carboxyl groups of L-Tyrosine are deprotonated, increasing its polarity and solubility in water.

Troubleshooting Guide

Problem	Potential Cause	Recommended Solution
Precipitate forms immediately upon dissolving L-Tyrosine disodium salt.	The initial solvent is not alkaline enough.	Ensure the water or buffer used for dissolution has a sufficiently high pH (ideally >10.5). You can adjust the pH with a base like NaOH.
A clear solution of L-Tyrosine disodium salt becomes cloudy or forms a precipitate over time.	The pH of the solution has decreased.	Check the pH of your solution. If it has dropped, adjust it back to the alkaline range (pH 10.5-12.0) by adding a base.
The solution is supersaturated.	Prepare a less concentrated stock solution. Consider warming the solution gently to redissolve the precipitate, but be mindful of the stability of other components in your mixture.	
The solution was stored at a low temperature.	Allow the solution to come to room temperature. If the precipitate does not redissolve, gentle warming may be necessary. For future storage, consider if a lower concentration or a different solvent system is feasible.	
Precipitation occurs when adding the L-Tyrosine disodium salt stock solution to a neutral pH medium (e.g., cell culture media).	Localized pH drop upon addition.	Add the alkaline stock solution slowly while stirring the medium to ensure rapid and even distribution, minimizing localized pH changes. Consider preparing a more dilute stock solution to lessen the pH shock.

Co-precipitation with other components.	If possible, add the L-Tyrosine disodium salt solution as the last component. Alternatively, consider using chemically modified alternatives with higher solubility at neutral pH.
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Experimental Protocols

Protocol 1: Preparation of a Concentrated L-Tyrosine Disodium Salt Stock Solution (100 mg/mL)

Materials:

- **L-Tyrosine disodium salt** dihydrate
- High-purity water (e.g., Milli-Q or equivalent)
- 1 M Sodium Hydroxide (NaOH) solution
- Sterile filter (0.22 μm)
- Sterile container for storage

Procedure:

- Weigh the desired amount of **L-Tyrosine disodium salt** dihydrate.
- Add a portion of the high-purity water to the salt.
- While stirring, slowly add 1 M NaOH dropwise to raise the pH of the solution to between 10.5 and 12.0. This will aid in complete dissolution.
- Continue to add high-purity water to reach the final desired volume.
- Gently warm the solution (e.g., in a 37°C water bath) if necessary to ensure all the salt has dissolved.

- Once fully dissolved and cooled to room temperature, sterile filter the solution using a 0.22 μm filter.
- Store in a sterile, tightly sealed container. It is recommended to prepare this solution fresh and not store it for more than one day.[9]

Solubility Data Summary

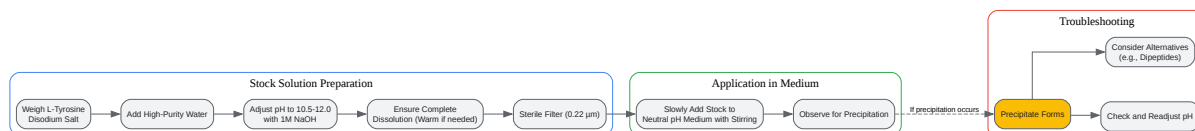
Compound	Solvent	pH	Solubility
L-Tyrosine	Water	Neutral	~0.45 mg/mL[1]
L-Tyrosine	1 M HCl	<2	100 mg/mL (with heating)[10]
L-Tyrosine	Water	9.5	1.4 mg/mL[10]
L-Tyrosine	Water	10	3.8 mg/mL[10]
L-Tyrosine Disodium Salt Dihydrate	Water	Alkaline	~100 mg/mL[3]
Phospho-L-Tyrosine Disodium Salt	Water	Neutral	53 g/L[7]
Glycyl-L-Tyrosine	Water	Neutral	Significantly higher than L-Tyrosine[2]

Advanced Solutions for Preventing Precipitation

For applications requiring high concentrations of a tyrosine source at neutral pH, consider these alternatives:

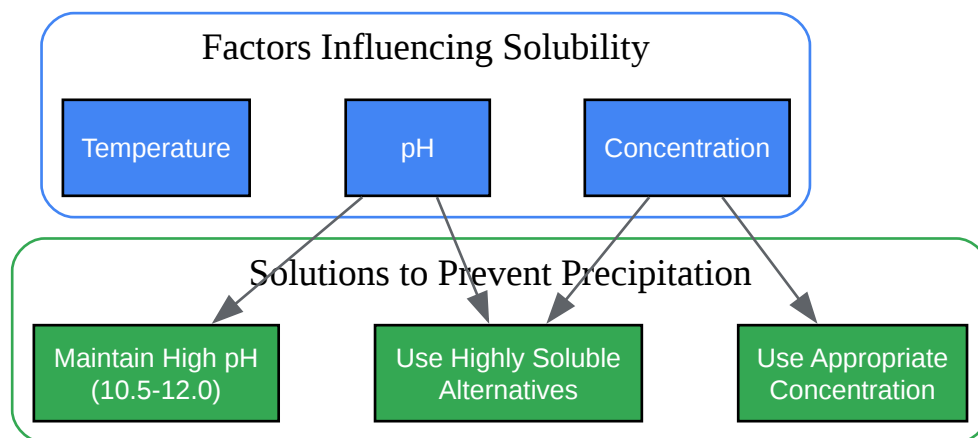
- Dipeptides: Using dipeptides such as Glycyl-L-Tyrosine can increase solubility by up to 50 times compared to free L-Tyrosine at neutral pH.[2]
- Chemically Modified Tyrosine: **Phospho-L-Tyrosine disodium salt** is a highly soluble alternative that remains stable in concentrated feeds at neutral pH.[7][11]

Visual Guides



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Caption: Experimental workflow for preparing and using **L-Tyrosine disodium salt** solutions.



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Caption: Key factors influencing solubility and corresponding preventative measures.

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